

# COPO Technical Support Center: Large File Uploads

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: CoPo 22  
CAS No.: 606101-83-1  
Cat. No.: B1623416

[Get Quote](#)

This guide provides best practices, troubleshooting advice, and frequently asked questions (FAQs) for uploading large files to the Collaborative OPen Omics (COPO) platform. It is designed for researchers, scientists, and drug development professionals to ensure a smooth and efficient data submission process.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended method for uploading large datasets to COPO?

A1: For large datasets, the recommended best practice is a two-step process:

- **Metadata Submission:** First, submit your sample and experiment metadata using a manifest file (in Excel or CSV format). This allows for the validation of your metadata before the large data files are transferred.[\[1\]](#)
- **Data File Upload:** After your metadata is successfully submitted and validated, use the appropriate COPO interface or API to upload your large data files. COPO utilizes a presigned URL mechanism for this, which allows for a direct and secure transfer of your files to a dedicated storage location.[\[2\]](#)

Q2: Are there specific formats for the manifest file?

A2: Yes, COPO uses manifest files in either Excel (.xlsx) or comma-separated values (.csv) format to collect metadata.<sup>[1]</sup> Standard Operating Procedures (SOPs) and templates are available for different data types to ensure all required information is captured correctly.<sup>[3]</sup>

Q3: How does COPO handle the validation of my data?

A3: COPO validates the metadata submitted in the manifest file against the relevant standards and checklists, such as those from the European Nucleotide Archive (ENA).<sup>[1]</sup> If there are any errors or missing mandatory fields, COPO will provide feedback so you can correct your manifest file. The actual data files are transferred to ENA's servers after the metadata is validated.

Q4: Can I update the metadata for files I have already submitted?

A4: Yes, you can update the metadata for your samples by submitting an amended manifest file. Note that the manifest must be re-uploaded in the same profile that the original samples were submitted in. However, not all fields can be updated after submission. For more details on which fields are updatable, please refer to the COPO documentation or API specifications.<sup>[3]</sup>

## Best Practices for Large File Uploads

Adhering to the following best practices will help ensure a successful and efficient large file upload process in COPO.

Practice	Recommendation	Rationale
Stable Internet Connection	Use a stable, high-speed internet connection for uploading large files.	Large file transfers are more susceptible to failure on unstable or slow connections. A wired connection is often more reliable than wireless.
Use the API for Very Large Files	For exceptionally large files or for automating uploads, using the COPO API is recommended.	The API provides a more robust and scriptable method for handling large transfers, including the use of presigned URLs for direct uploads. <sup>[2]</sup>
Prepare Your Manifest File Carefully	Ensure your manifest file is complete and accurate before starting the file upload process.	This prevents delays caused by metadata validation errors after you have already spent time uploading large data files.
Check File Naming Conventions	Adhere to any specified file naming conventions outlined in the relevant SOP for your data type.	Mismatches between file names in your manifest and the actual uploaded files can cause processing errors.
Monitor the Upload Process	If using a web interface, keep an eye on the upload progress. For API-based uploads, implement logging to track the transfer status.	This will help you quickly identify if an upload has stalled or failed.

## Experimental Protocols: Recommended Large File Upload Workflow

This protocol outlines the standard procedure for submitting a large dataset with associated metadata to COPO.

Objective: To successfully upload large data files and their corresponding metadata to COPO for brokering to a public repository.

**Materials:**

- Completed manifest file (.xlsx or .csv)
- Large data file(s)
- Stable internet connection
- Web browser or command-line interface with cURL or a Python script for API interaction

**Procedure:**

- Log in to COPO: Access the COPO web portal and log in to your account.
- Navigate to Your Profile: Select the appropriate project profile for your data submission.
- Upload the Manifest File: Locate the option to upload your manifest file and submit it.
- Await Metadata Validation: COPO will validate your manifest file. If errors are found, you will be notified. Correct the errors in your manifest file and re-upload it.
- Initiate Data File Upload: Once your metadata is validated, proceed to the file upload stage.
  - Web Interface: Follow the on-screen prompts to select and upload your large data files.
  - API:
    1. Make an API call to obtain a presigned URL for your file upload.
    2. Use the returned presigned URL to upload your file directly to the specified storage location using an HTTP PUT request.
- Monitor Upload: Keep track of the upload progress until it is complete.
- Final Submission: Once the file upload is complete, finalize the submission process in COPO. This links your uploaded data files with their corresponding metadata.

## Troubleshooting Guide

This section addresses common issues that may arise during large file uploads.

#### Problem 1: Manifest Validation Failure

- Symptom: After uploading your manifest file, you receive an error message indicating that validation has failed.
- Possible Causes:
  - The manifest file is not in the correct format (must be .xlsx or .csv).
  - Mandatory fields in the manifest are empty.
  - Data is not correctly formatted according to the Standard Operating Procedure (SOP).
  - Use of incorrect or outdated manifest template.
- Solution:
  - Carefully review the error message provided by COPO to identify the specific fields or entries that are causing the issue.
  - Download the latest version of the relevant manifest template and SOP from the COPO website.
  - Ensure all mandatory fields are filled in and that the data is formatted correctly (e.g., correct date formats, accepted values from controlled vocabularies).
  - Correct the errors in your manifest file and re-upload it.

#### Problem 2: File Upload Fails or Times Out

- Symptom: The file upload process starts but fails to complete, or you receive a network timeout error.
- Possible Causes:
  - Unstable or slow internet connection.

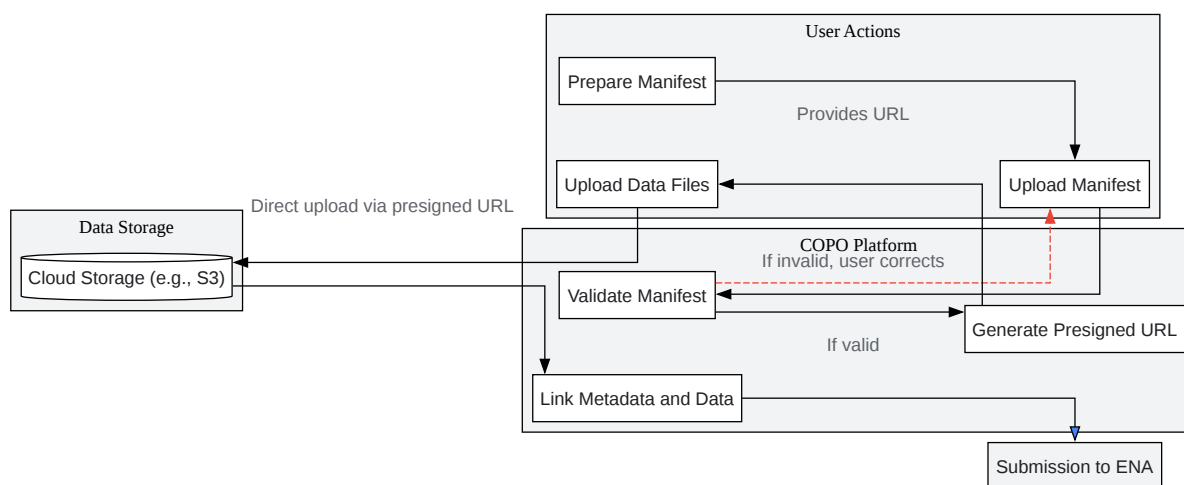
- The presigned URL for the upload has expired.[4]
- Firewall or network security settings are blocking the connection.
- Solution:
  - Check your internet connection and try again. A wired connection is recommended over a wireless one.
  - If you are using the API with a presigned URL, generate a new URL and retry the upload. Presigned URLs are time-limited for security reasons.[4]
  - If you are on an institutional network, check with your IT department to ensure that connections to the COPO or its underlying storage services are not being blocked.

### Problem 3: "Access Denied" or "Forbidden" Error During Upload

- Symptom: You receive an error message indicating that you do not have permission to upload the file, often with a 403 Forbidden HTTP status code.
- Possible Causes:
  - Incorrectly formed presigned URL.
  - Using the wrong HTTP method for the upload (e.g., POST instead of PUT).
- Solution:
  - If using the API, ensure that you are generating the presigned URL correctly according to the COPO API documentation.
  - When using the presigned URL, make sure your HTTP request uses the PUT method.
  - Verify that the headers in your PUT request (such as Content-Type) match what was specified when the presigned URL was generated, if applicable.

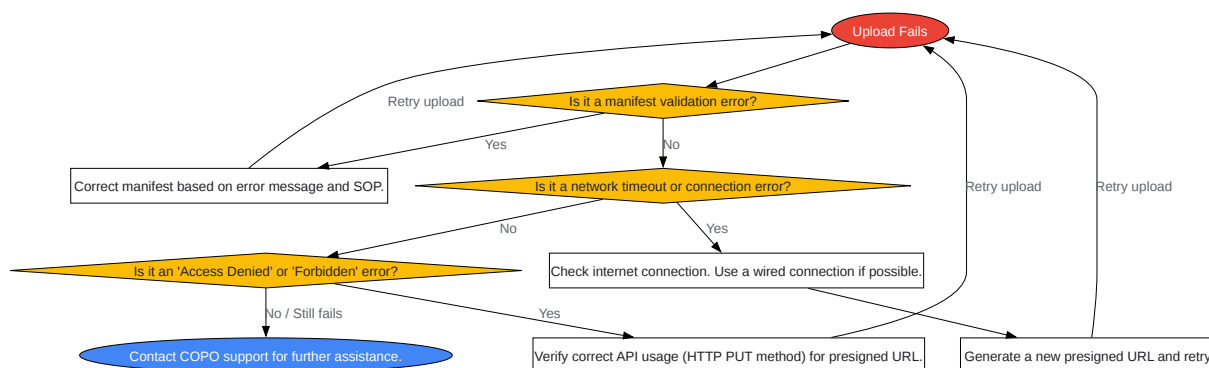
## Visualizations

Below are diagrams illustrating key workflows and relationships in the COPO large file upload process.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for large file uploads in COPO.



[Click to download full resolution via product page](#)

Caption: Troubleshooting decision tree for COPO file uploads.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [wellcomeopenresearch.org](http://wellcomeopenresearch.org) [[wellcomeopenresearch.org](http://wellcomeopenresearch.org)]
- 2. [Swagger UI | COPO](https://swagger.io/) [[copo-project.org](http://copo-project.org)]
- 3. [copo-project.org](http://copo-project.org) [[copo-project.org](http://copo-project.org)]

- 4. Generating a presigned URL to upload an object to an S3 on Outposts bucket - Amazon S3 on Outposts [[docs.aws.amazon.com](https://docs.aws.amazon.com)]
- To cite this document: BenchChem. [COPO Technical Support Center: Large File Uploads]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1623416/docs#copo-technical-support-center-large-file-uploads>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)